

Essential Guide to the Proper Disposal of Epinine 4-O-Sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Epinine 4-O-sulfate*

Cat. No.: *B011631*

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This document provides crucial safety and logistical information for the proper disposal of **Epinine 4-O-sulfate**, a metabolite of the dopamine analog epinine. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Given that specific disposal guidelines for **Epinine 4-O-sulfate** are not readily available, these recommendations are based on general best practices for the disposal of non-hazardous chemical waste. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific local regulations.

Chemical and Physical Properties

A summary of the known quantitative data for **Epinine 4-O-sulfate** is provided below. This information is essential for a comprehensive understanding of the compound's characteristics relevant to its handling and disposal.

Property	Value
Molecular Weight	247.27 g/mol [1]
Molecular Formula	$C_9H_{13}NO_6S$ [2]
Appearance	Solid (assumed)
Solubility	No data available

Note: "For research use only. Not for human or veterinary use."^[1]

Disposal Protocol

The following step-by-step protocol outlines the recommended procedure for the disposal of **Epinine 4-O-sulfate**. This process is designed to minimize environmental impact and ensure the safety of laboratory personnel.

Step 1: Personal Protective Equipment (PPE)

Before handling **Epinine 4-O-sulfate**, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Segregation and Collection

- **Solid Waste:** Collect un-contaminated solid **Epinine 4-O-sulfate** and place it in a clearly labeled, sealed container designated for non-hazardous chemical waste.
- **Contaminated Materials:** Any materials contaminated with **Epinine 4-O-sulfate**, such as weighing paper, pipette tips, and gloves, should also be placed in the designated non-hazardous chemical waste container.
- **Solutions:** Aqueous solutions of **Epinine 4-O-sulfate** should be collected in a labeled, sealed container for aqueous chemical waste. Do not dispose of solutions down the drain unless explicitly permitted by your local EHS guidelines.

Step 3: Labeling

Properly label the waste container with the following information:

- "Waste **Epinine 4-O-sulfate**"
- The full chemical name: **Epinine 4-O-sulfate**

- Concentration and quantity (if in solution)
- Date of accumulation
- Your name and laboratory contact information

Step 4: Storage

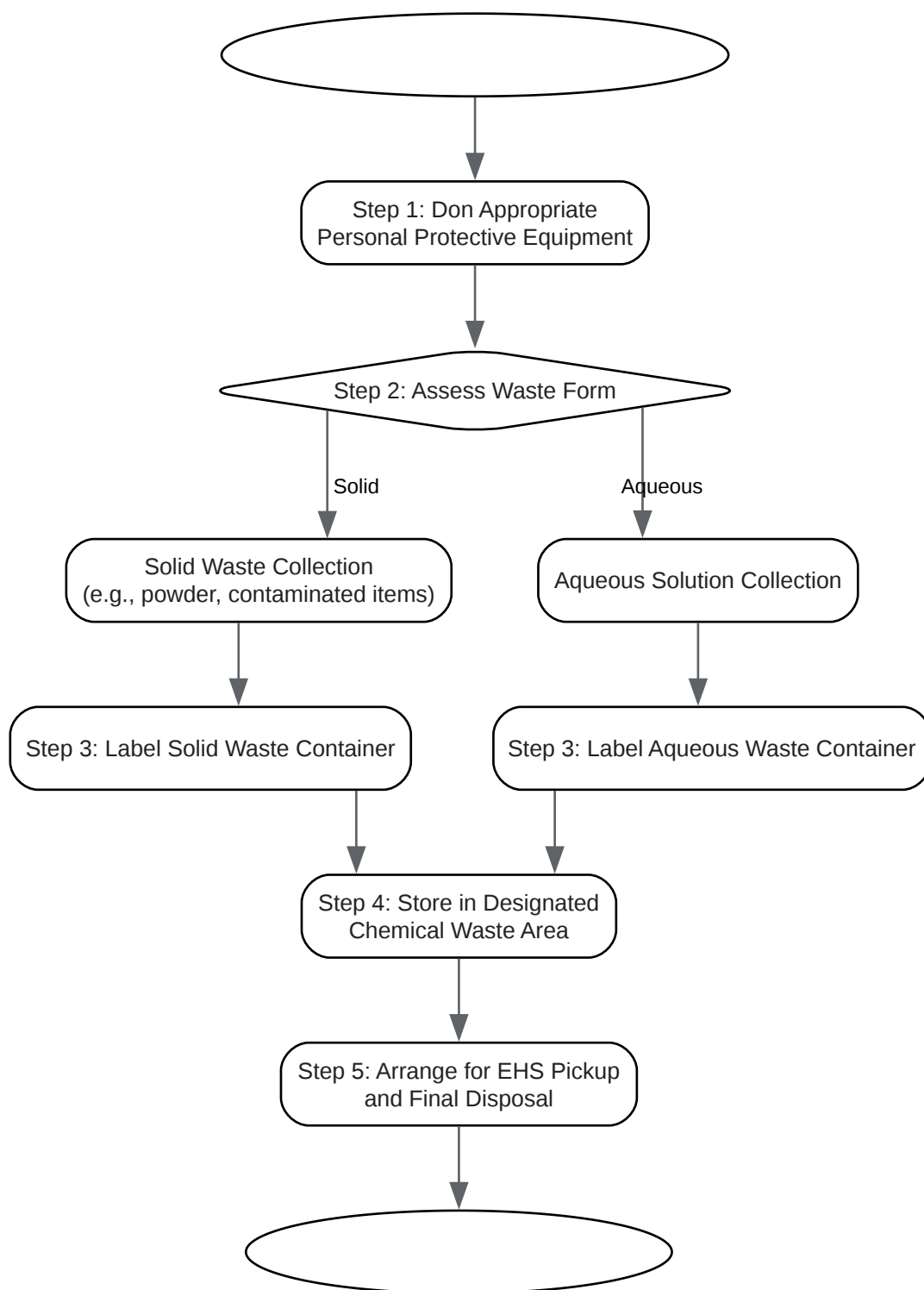
Store the sealed waste container in a designated, secure area for chemical waste, away from incompatible materials. Ensure the storage area is well-ventilated.

Step 5: Final Disposal

Arrange for the collection of the chemical waste with your institution's EHS department or a licensed chemical waste disposal contractor. Follow all institutional and local regulations for the final disposal process.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **Epinine 4-O-sulfate** is illustrated in the diagram below. This workflow ensures that all necessary safety and regulatory steps are followed.



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Caption: Disposal workflow for **Epinine 4-O-sulfate**.

Disclaimer: This information is intended as a general guide. Always adhere to the specific protocols and regulations established by your institution and local authorities. If a Safety Data Sheet (SDS) is available for the specific product you are using, its disposal instructions should be followed.

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References

- 1. Epinine 4-O-sulfate | 101910-86-5 | Benchchem [benchchem.com]
- 2. GSRS [precision.fda.gov]
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Address: 3281 E Guasti Rd

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